

# An In-depth Technical Guide to (-)-alpha-Gurjunene: Properties, Protocols, and Potential

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## Compound of Interest

Compound Name: (-)-alpha-Gurjunene

Cat. No.: B12085830

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## Introduction

**(-)-alpha-Gurjunene** is a naturally occurring tricyclic sesquiterpene found in the essential oils of various plants, most notably in Gurjun balsam from trees of the *Dipterocarpus* genus.[1] This volatile organic compound is a subject of growing interest in the scientific community due to its characteristic woody and balsamic aroma, which has led to its use in the fragrance industry.[2] [3] Beyond its olfactory properties, preliminary research suggests that **(-)-alpha-Gurjunene** possesses antibacterial and antioxidant activities, indicating its potential for further investigation in drug discovery and development.[2][4] This technical guide provides a comprehensive overview of the physical and chemical properties of **(-)-alpha-Gurjunene**, detailed experimental protocols for its analysis and isolation, and an exploration of its biological activities.

## Physical and Chemical Properties

**(-)-alpha-Gurjunene** is a carbocyclic compound with the molecular formula  $C_{15}H_{24}$ . [2] Its structure features a unique combination of fused five-, seven-, and three-membered rings. A summary of its key physical and chemical properties is presented in the tables below.

### Table 1: General and Chemical Properties of (-)-alpha-Gurjunene

Property	Value	Reference(s)
IUPAC Name	(1aR,4R,4aR,7bS)-1,1,4,7-tetramethyl-1a,2,3,4,4a,5,6,7b-octahydro-1H-cyclopropa[e]azulene	[2]
Molecular Formula	C <sub>15</sub> H <sub>24</sub>	[2]
Molecular Weight	204.35 g/mol	[2]
CAS Number	489-40-7	[1]
ChEBI ID	61699	[2]
PubChem CID	15560276	[2]
Appearance	Colorless clear liquid (estimated)	[5]
Odor	Woody, balsamic	[3]

**Table 2: Physicochemical Data of (-)-alpha-Gurjunene**

Property	Value	Reference(s)
Density	0.918 g/cm <sup>3</sup>	[6]
Boiling Point	76-77 °C at 3 Torr	
Flash Point	110 °C	[6]
Solubility	Insoluble in water; Soluble in semivolatile solvents like diethyl ether.	[5][6]
logP (o/w)	6.386 (estimated)	[5]
Optical Activity	[α] <sup>20</sup> /D ~ -213° (neat)	

## Experimental Protocols

# Gas Chromatography-Mass Spectrometry (GC-MS)

## Analysis

This protocol outlines a general method for the analysis of **(-)-alpha-Gurjunene** in essential oil samples.

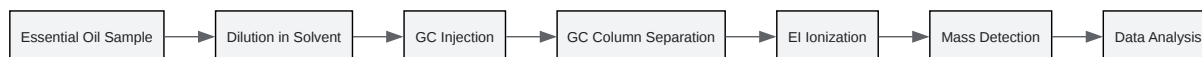
### Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS).
- Capillary column: HP-5MS (30 m x 0.25 mm i.d., 0.25  $\mu$ m film thickness) or equivalent.
- Carrier gas: Helium.

### Procedure:

- Sample Preparation: Dilute the essential oil sample in a suitable solvent (e.g., hexane or ethanol) to an appropriate concentration.
- Injection: Inject 1  $\mu$ L of the diluted sample into the GC inlet.
- GC Conditions:
  - Inlet temperature: 250  $^{\circ}$ C.
  - Oven temperature program: Start at 60  $^{\circ}$ C, hold for 2 minutes, then ramp up to 240  $^{\circ}$ C at a rate of 3  $^{\circ}$ C/min, and hold for 5 minutes.
  - Carrier gas flow rate: 1 mL/min.
- MS Conditions:
  - Ionization mode: Electron Ionization (EI) at 70 eV.
  - Mass scan range: m/z 40-400.
  - Ion source temperature: 230  $^{\circ}$ C.

- Transfer line temperature: 280 °C.
- Data Analysis: Identify **(-)-alpha-Gurjunene** by comparing its mass spectrum and retention time with a known standard or with data from spectral libraries.[2]



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GC-MS analysis workflow for **(-)-alpha-Gurjunene**.

## Isolation by Steam Distillation

This protocol describes a general procedure for the isolation of essential oils containing **(-)-alpha-Gurjunene** from plant material, such as the resin of *Dipterocarpus* species.

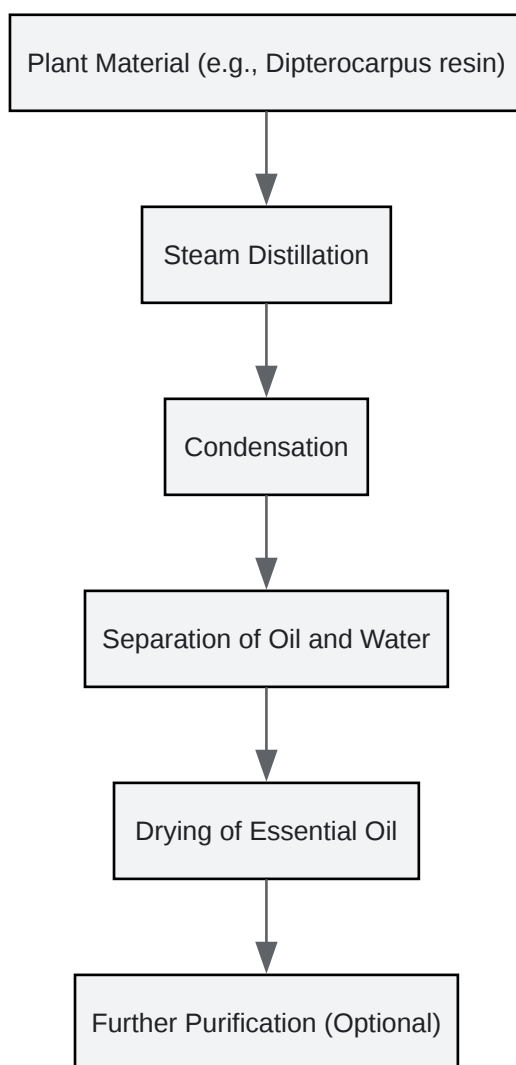
Apparatus:

- Steam distillation apparatus (Clevenger-type or similar).
- Heating mantle.
- Condenser.
- Separatory funnel.

Procedure:

- Preparation of Plant Material: Chop or grind the plant material to increase the surface area for efficient extraction.
- Setup: Place the plant material in the distillation flask with a sufficient amount of water. Assemble the steam distillation apparatus.
- Distillation: Heat the flask to boiling. Steam will pass through the plant material, carrying the volatile essential oils.

- **Condensation:** The steam and oil vapor mixture is cooled in the condenser, and the condensate is collected in the separatory funnel.
- **Separation:** The essential oil, being immiscible with water, will form a separate layer. Separate the oil layer from the aqueous layer (hydrosol).
- **Drying:** Dry the collected essential oil over anhydrous sodium sulfate to remove any residual water.
- **Purification (Optional):** Further purification of **(-)-alpha-Gurjunene** from the essential oil can be achieved using techniques like fractional distillation or column chromatography.



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Isolation of essential oil containing **(-)-alpha-Gurjunene**.

## Biological Activities and Potential Signaling Pathways

While research on the specific molecular mechanisms of **(-)-alpha-Gurjunene** is still in its early stages, its reported antibacterial and antioxidant activities suggest potential interactions with key cellular pathways.

### Antibacterial Activity

**(-)-alpha-Gurjunene** has been reported to possess antibacterial properties.[2] The mechanism of action for many terpenoids involves the disruption of bacterial cell membranes due to their lipophilic nature. This can lead to increased membrane permeability, leakage of intracellular components, and ultimately, cell death.



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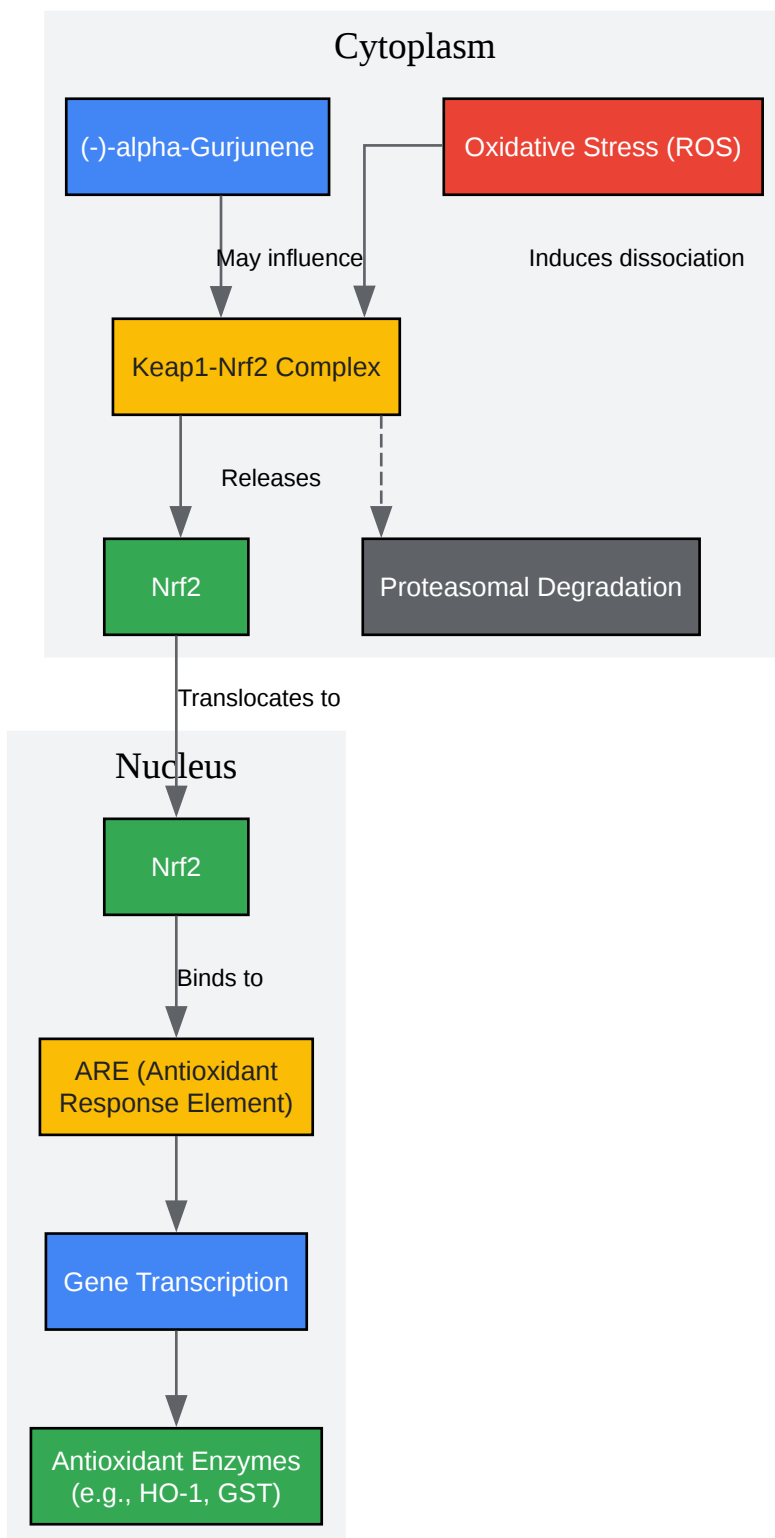
Proposed antibacterial mechanism of **(-)-alpha-Gurjunene**.

### Antioxidant Activity

The antioxidant activity of **(-)-alpha-Gurjunene** is another area of interest.[4] Many natural compounds exert their antioxidant effects through various mechanisms, including direct scavenging of reactive oxygen species (ROS) and modulation of cellular antioxidant defense systems. One of the key signaling pathways involved in cellular antioxidant response is the Keap1-Nrf2 pathway. While direct evidence for **(-)-alpha-Gurjunene**'s interaction with this pathway is not yet available, it represents a plausible mechanism for its observed antioxidant effects.

Under normal conditions, the transcription factor Nrf2 is kept in the cytoplasm by Keap1 and targeted for degradation. In the presence of oxidative stress or certain bioactive compounds, Keap1 is modified, allowing Nrf2 to translocate to the nucleus. In the nucleus, Nrf2 binds to the

Antioxidant Response Element (ARE) in the promoter region of various antioxidant genes, leading to their transcription and the synthesis of protective enzymes.



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Potential antioxidant signaling pathway for **(-)-alpha-Gurjunene**.

## Conclusion

**(-)-alpha-Gurjunene** is a sesquiterpene with well-defined physical and chemical properties. Standard analytical techniques such as GC-MS can be readily applied for its identification and quantification. While its biological activities, particularly its antibacterial and antioxidant effects, are promising, further research is required to elucidate the precise molecular mechanisms and signaling pathways involved. The protocols and information provided in this guide serve as a valuable resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development to further explore the potential of **(-)-alpha-Gurjunene**.

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## References

- 1. Gurjunene - Wikipedia [en.wikipedia.org]
- 2. (-)-alpha-Gurjunene | C<sub>15</sub>H<sub>24</sub> | CID 15560276 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. bocsci.com [bocsci.com]
- 4. (-)-ALPHA-GURJUNENE CAS#: 489-40-7 [m.chemicalbook.com]
- 5. alpha-gurjunene, 489-40-7 [thegoodscentcompany.com]
- 6. (-)-a-Gurjunene | 489-40-7 | FG166060 | Biosynth [biosynth.com]
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